

Application Note & Protocol: Comprehensive Characterization of Methyl 4-acetamido-5-iodo-2-methoxybenzoate

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Compound of Interest

Compound Name: *Methyl 4-acetamido-5-iodo-2-methoxybenzoate*

CAS No.: 201214-53-1

Cat. No.: B1599967

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Abstract

This document provides a detailed guide to the analytical methods for the structural confirmation and purity assessment of **Methyl 4-acetamido-5-iodo-2-methoxybenzoate** (CAS No. 201214-53-1), a key intermediate in pharmaceutical synthesis. The protocols herein are designed for researchers, quality control analysts, and drug development professionals, emphasizing not just the procedural steps but the scientific rationale behind them. We detail the application of Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FTIR) Spectroscopy, and High-Performance Liquid Chromatography (HPLC) to ensure the identity, purity, and quality of this compound, aligning with rigorous standards for pharmaceutical intermediates.^{[1][2][3]}

Introduction and Compound Profile

Methyl 4-acetamido-5-iodo-2-methoxybenzoate is a polysubstituted aromatic compound featuring ester, amide, methoxy, and iodo functional groups. Its structural complexity and role

as a potential precursor in the synthesis of Active Pharmaceutical Ingredients (APIs) necessitate a multi-faceted analytical approach.[3] The presence of impurities, arising from starting materials, synthetic by-products, or degradation, can significantly impact the safety and efficacy of the final drug product.[4][5] Therefore, robust and validated analytical methods are critical for its characterization.[1] This guide establishes a self-validating system of orthogonal techniques to provide a comprehensive profile of the molecule.

Compound Physicochemical Data

Property	Value	Source
Chemical Name	Methyl 4-acetamido-5-iodo-2-methoxybenzoate	[6]
CAS Number	201214-53-1	[6]
Molecular Formula	C ₁₁ H ₁₂ INO ₄	Inferred from Structure
Molecular Weight	349.12 g/mol	Inferred from Structure
Appearance	White to off-white solid	General for purified organic solids
Structure		[7]

Structural Elucidation Methods

Structural confirmation is the foundational step in characterization. We employ NMR and Mass Spectrometry for unambiguous assignment and molecular weight verification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides definitive information about the carbon-hydrogen framework of the molecule. A combination of ¹H, ¹³C, and 2D NMR experiments can provide a complete structural assignment.[8]

Causality Behind Experimental Choices:

- Solvent: Deuterated chloroform (CDCl_3) is a common choice for its ability to dissolve a wide range of organic compounds and its single carbon signal at ~77 ppm, which serves as a convenient internal reference.[9] Deuterated dimethyl sulfoxide (DMSO-d_6) is an alternative if solubility is an issue, though its water peak can be prominent.
- Techniques: ^1H NMR identifies all unique proton environments and their neighboring protons through spin-spin coupling. ^{13}C NMR identifies all unique carbon environments.[9][10] For complex aromatic systems, 2D experiments like COSY (Correlation Spectroscopy) and HSQC/HMBC (Heteronuclear Single/Multiple Bond Correlation) are invaluable for confirming connectivity.[8]

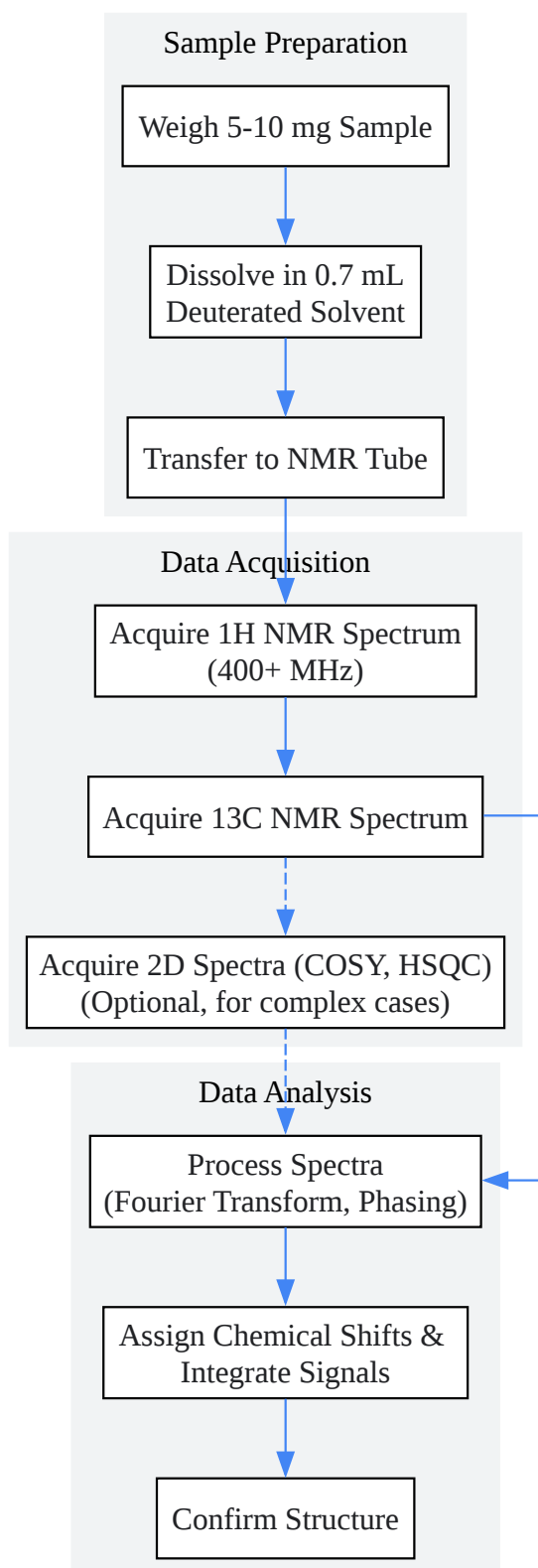
Predicted NMR Data Summary

Assignment	¹ H NMR (Predicted δ, ppm)	¹³ C NMR (Predicted δ, ppm)	Rationale
Ar-H (position 3)	~6.9 - 7.2 (s)	~110 - 115	Shielded by adjacent -OCH ₃ group. Appears as a singlet.
Ar-H (position 6)	~8.2 - 8.5 (s)	~118 - 122	Deshielded by adjacent iodine and ortho to the ester carbonyl. Appears as a singlet.
-NH	~7.5 - 8.0 (s, broad)	N/A	Amide proton, chemical shift can be concentration and solvent dependent.
-OCH ₃ (ester)	~3.9 (s, 3H)	~52 - 54	Typical chemical shift for a methyl ester.
-OCH ₃ (ring)	~3.8 (s, 3H)	~55 - 57	Typical chemical shift for an aryl methyl ether.
-C(O)CH ₃	~2.2 (s, 3H)	~24 - 26	Acetyl methyl group protons.
C=O (ester)	N/A	~165 - 168	Carbonyl carbon of the ester group. [9] [11]
C=O (amide)	N/A	~168 - 171	Carbonyl carbon of the amide group. [9] [11]
Ar-C (quaternary)	N/A	~90-160	Aromatic carbons, including C-I (~90-100 ppm), C-O, C-N, and C-C(O). [10]

Protocol 2.1: NMR Analysis

- **Sample Preparation:** Accurately weigh 5-10 mg of the sample and dissolve it in ~0.7 mL of deuterated solvent (e.g., CDCl_3) in a clean, dry NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm) if not using the residual solvent peak for referencing.
- **Instrument Setup:** Use a spectrometer with a field strength of at least 400 MHz for ^1H NMR for adequate resolution of aromatic signals.
- **^1H NMR Acquisition:** Acquire a standard one-dimensional proton spectrum with 16-32 scans.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans (e.g., 1024 or more) will be necessary due to the lower natural abundance of ^{13}C .
- **Data Processing & Interpretation:** Process the spectra using appropriate software (e.g., MestReNova, TopSpin). Integrate the ^1H signals to determine proton ratios. Assign peaks based on chemical shifts, coupling patterns (or lack thereof for singlets), and comparison to the predicted values in the table above.

Workflow for NMR Structural Elucidation



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Caption: Workflow for NMR-based structural analysis.

Mass Spectrometry (MS)

MS is used to determine the molecular weight and can provide structural information through analysis of fragmentation patterns.

Causality Behind Experimental Choices:

- **Ionization Technique:** Electrospray Ionization (ESI) is a soft ionization technique suitable for this moderately polar molecule, which should readily form protonated molecules $[M+H]^+$ or sodium adducts $[M+Na]^+$. Electron Impact (EI) is a harder technique that will induce more fragmentation, which can be useful for structural confirmation.
- **Isotopic Pattern:** Iodine is monoisotopic (^{127}I), so it will not produce the characteristic M+2 isotopic cluster seen with chlorine or bromine.[\[12\]](#)[\[13\]](#)[\[14\]](#) However, its high mass and characteristic fragmentation (loss of $I\cdot$ or HI) provide strong evidence for its presence.

Expected Mass Spectrometry Data

Ion	m/z (Calculated)	Interpretation
$[M+H]^+$	350.9986	Protonated molecular ion (High-Resolution MS)
$[M+Na]^+$	372.9805	Sodium adduct of the molecular ion
$[M-CH_3O]^+$	318.9	Loss of the ester methoxy radical
$[M-C_2H_3O]^+$	306.9	Loss of the acetyl group (ketene loss)
$[M-I]^+$	222.1	Loss of the iodine radical, a common fragmentation for iodoaromatics

Protocol 2.2: Mass Spectrometry Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- **Instrumentation (ESI):** Infuse the sample solution directly into the ESI source or inject it via an HPLC system.
- **Data Acquisition (ESI):** Acquire the mass spectrum in positive ion mode. Scan a mass range that comfortably includes the expected molecular ion (e.g., m/z 100-500). Perform MS/MS (tandem mass spectrometry) on the parent ion (m/z 350.0) to induce and analyze fragmentation.
- **Data Interpretation:** Identify the molecular ion peak ($[M+H]^+$ or $[M+Na]^+$). Compare the exact mass from a high-resolution instrument (e.g., TOF or Orbitrap) with the calculated value to confirm the elemental composition. Analyze the fragmentation pattern to corroborate the structure.

Functional Group Identification

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and powerful technique for identifying the key functional groups present in a molecule based on their characteristic vibrational frequencies.^[15]

Causality Behind Experimental Choices:

- **Technique:** Attenuated Total Reflectance (ATR) is a common and convenient sampling method for solid powders, requiring minimal sample preparation.
- **Expected Bands:** The molecule contains several IR-active groups. The carbonyl (C=O) stretches of the ester and amide are particularly informative. Their exact positions are influenced by resonance and electronic effects.^{[11][16]} The amide C=O frequency is typically lower than the ester C=O due to stronger resonance donation from the nitrogen atom.^[16]

Expected FTIR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3300 - 3250	N-H stretch	Secondary Amide
3100 - 3000	C-H stretch (sp ²)	Aromatic C-H
3000 - 2850	C-H stretch (sp ³)	Methyl C-H
~1725	C=O stretch	Ester Carbonyl[11]
~1680	C=O stretch (Amide I)	Amide Carbonyl[11][17]
~1540	N-H bend (Amide II)	Amide
1600, 1480	C=C stretch	Aromatic Ring
~1250	C-O stretch	Aryl-O-CH ₃ Ether & Ester C-O

Protocol 3.1: FTIR Analysis

- **Sample Preparation:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Instrument Setup:** Ensure the ATR crystal is clean by taking a background spectrum of the empty stage.
- **Data Acquisition:** Apply pressure to ensure good contact between the sample and the crystal. Collect the spectrum over the range of 4000-600 cm⁻¹, co-adding 16-32 scans for a good signal-to-noise ratio.
- **Data Interpretation:** Identify the characteristic absorption bands and compare them with the expected values to confirm the presence of the key functional groups.

Purity and Quantitative Analysis

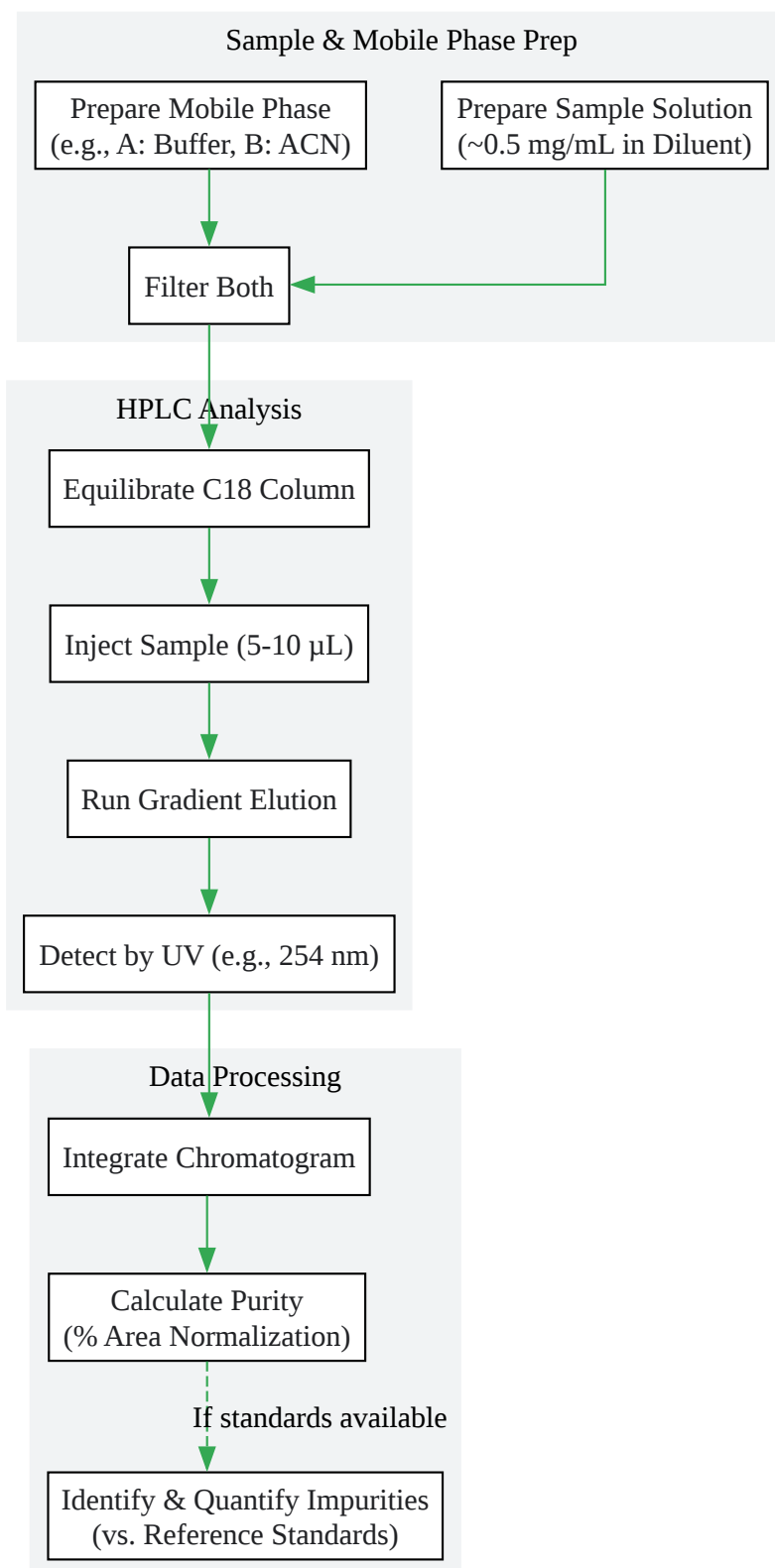
High-Performance Liquid Chromatography (HPLC)

HPLC is the definitive method for determining the purity of pharmaceutical compounds and quantifying impurities.[1][18][19] A reverse-phase HPLC (RP-HPLC) method is most suitable for this moderately non-polar analyte.

Causality Behind Experimental Choices:

- Stationary Phase: A C18 column is a robust, versatile first choice for RP-HPLC, providing excellent retention for aromatic compounds.[\[20\]](#)
- Mobile Phase: A mixture of a weak acid buffer (like acetate or phosphate) and an organic solvent (acetonitrile or methanol) is typical. The buffer controls the pH to ensure consistent ionization state of any acidic/basic impurities, while the organic solvent elutes the analyte. A gradient elution (increasing organic solvent percentage over time) is often used to ensure that both more polar and less polar impurities are eluted and resolved effectively.[\[18\]](#)
- Detection: The aromatic nature of the compound makes it a strong chromophore, ideal for UV detection. A wavelength around 240-254 nm should provide good sensitivity.[\[21\]](#)[\[22\]](#)

Workflow for HPLC Purity Analysis



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Caption: Workflow for HPLC method for purity determination.

Protocol 4.1: HPLC Purity Determination

- Reagent/Solution Preparation:
 - Mobile Phase A: 0.1% Acetic Acid in Water.
 - Mobile Phase B: Acetonitrile.
 - Diluent: 50:50 Acetonitrile:Water.
 - Sample Solution: Accurately weigh ~10 mg of the sample into a 20 mL volumetric flask and dissolve in the diluent to a final concentration of 0.5 mg/mL.
- Chromatographic Conditions:
 - Column: C18, 4.6 x 150 mm, 5 µm particle size.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection Wavelength: 254 nm.
 - Injection Volume: 10 µL.
 - Gradient Program:

Time (min)	% Mobile Phase B
0.0	30
20.0	90
25.0	90
25.1	30

| 30.0 | 30 |

- **System Suitability:** Before sample analysis, inject a standard solution five times. The relative standard deviation (RSD) for the peak area and retention time should be less than 2.0%.
- **Analysis:** Inject the prepared sample solution.
- **Data Processing:** Integrate all peaks in the chromatogram. Calculate the purity of the main peak using the area percent normalization method:
 - $\% \text{ Purity} = (\text{Area_main_peak} / \text{Total_Area_all_peaks}) * 100$

Conclusion

The combination of NMR, MS, FTIR, and HPLC provides a robust, multi-technique platform for the comprehensive characterization of **Methyl 4-acetamido-5-iodo-2-methoxybenzoate**. NMR and MS confirm the molecular structure and weight, FTIR verifies the presence of key functional groups, and HPLC provides an accurate assessment of purity. Following these detailed protocols will ensure that the material meets the high-quality standards required for its use in pharmaceutical development and manufacturing.

References

- Report on method development for the analysis of polycyclic aromatic hydrocarbons by liquid chromatography. (1980). CDC Stacks. [\[Link\]](#)
- HPLC analytical Method development: an overview. (2025). PharmaCores. [\[Link\]](#)
- mass spectra - the M+2 peak. Chemguide. [\[Link\]](#)
- Identity determination and purity testing. ChemCon GmbH. [\[Link\]](#)
- Organic Compounds Containing Halogen Atoms. (2020). Chemistry LibreTexts. [\[Link\]](#)
- Direct analysis of aromatic pollutants using a HPLC-FLD/DAD method for monitoring biodegradation processes. (2021). RSC Publishing. [\[Link\]](#)
- Organic Compounds Containing Halogen Atoms. (2023). Chemistry LibreTexts. [\[Link\]](#)

- HPLC Method Tips for Aromatic Compounds in Water Based Gels: Why C18 Still Works. (2025). Axion Labs via YouTube. [\[Link\]](#)
- Purity determination and evaluation of new drug substances. (1986). Journal of Pharmaceutical and Biomedical Analysis. [\[Link\]](#)
- The Importance of Purity Determination of Pharmaceuticals. (2020). NETZSCH Analyzing & Testing. [\[Link\]](#)
- Mass spectrometry of halogen-containing organic compounds. ResearchGate. [\[Link\]](#)
- The Importance of Purity in Pharmaceutical Intermediates: A Buyer's Perspective. (2024). [\[Link\]](#)
- The molecule that gave the mass spectrum shown here contains a halogen. Pearson+. [\[Link\]](#)
- Spectroscopy of Carboxylic Acid Derivatives. Oregon State University. [\[Link\]](#)
- Elementary peptide motifs in the gas phase: FTIR aggregation study of formamide, acetamide, N-methylformamide, and N-methylacetamide. (2008). Journal of Physical Chemistry A. [\[Link\]](#)
- Combination of ^1H and ^{13}C NMR Spectroscopy. [\[Link\]](#)
- Method of Analysis for Sodium Benzoate. (2008). Pharmaguideline. [\[Link\]](#)
- Lec15 - IR Spectra of Carboxylic Acids, Amides and Esters. (2021). OC-BIBLE via YouTube. [\[Link\]](#)
- Rapid high-performance liquid chromatography method for the analysis of sodium benzoate and potassium sorbate in foods. (1998). Journal of AOAC International. [\[Link\]](#)
- EFFECTS ON THE N.M.R. SPECTRA OF THE STEREOCHEMISTRY OF 3,4-DIARYLDIPIC ESTERS AND 1,2-DIARYLCYCLOPENTANES. [\[Link\]](#)
- Acetamide - Optional[FTIR] - Spectrum. SpectraBase. [\[Link\]](#)
- Assay of Sodium Benzoate and Potassium Sorbate using HPLC. (2024). NJ Labs. [\[Link\]](#)

- Introducing ATR-FTIR Spectroscopy through Analysis of Acetaminophen Drugs. (2021). Journal of Chemical Education. [\[Link\]](#)
- chemical shift of functional groups in ^{13}C NMR spectroscopy. (2022). Chem Help ASAP via YouTube. [\[Link\]](#)
- Methyl 4-acetamido-2-methoxybenzoate. LookChem. [\[Link\]](#)
- Application of NMR Spectroscopy for the Detection of Equilibrating E–Z Diastereomers. (2020). ACS Omega. [\[Link\]](#)
- Mini-Review on Various Analytical Methods for Determination of Certain Preservatives in Different Matrices. International Journal of Applied Pharmaceutics. [\[Link\]](#)
- Spectroscopy of Aromatic Compounds. (2024). Chemistry LibreTexts. [\[Link\]](#)
- Method for preparing methyl 4-amino-5-ethylsulfonyl-2-methoxybenzoate. (2014).
- Determination of sodium benzoate in different brands of orange juices available in Bangladesh by high-performance liquid chromat. (2024). ResearchGate. [\[Link\]](#)
- **Methyl 4-acetamido-5-iodo-2-methoxybenzoate**. AbacipharmTech. [\[Link\]](#)

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Sources

- 1. arborpharmchem.com [arborpharmchem.com]
- 2. Identity determination and purity testing [chemcon.com]
- 3. nbinno.com [nbinno.com]
- 4. Purity determination and evaluation of new drug substances - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]

- [6. methyl 4-acetamido-5-iodo-2-methoxybenzoate | 201214-53-1 \[chemicalbook.com\]](#)
- [7. 201214-53-1|Methyl 4-acetamido-5-iodo-2-methoxybenzoate|BLD Pharm \[bldpharm.com\]](#)
- [8. Thieme E-Books & E-Journals \[thieme-connect.de\]](#)
- [9. youtube.com \[youtube.com\]](#)
- [10. chem.libretexts.org \[chem.libretexts.org\]](#)
- [11. Spectroscopy of Carboxylic Acid Derivatives \[sites.science.oregonstate.edu\]](#)
- [12. chemguide.co.uk \[chemguide.co.uk\]](#)
- [13. chem.libretexts.org \[chem.libretexts.org\]](#)
- [14. chem.libretexts.org \[chem.libretexts.org\]](#)
- [15. pubs.acs.org \[pubs.acs.org\]](#)
- [16. m.youtube.com \[m.youtube.com\]](#)
- [17. Elementary peptide motifs in the gas phase: FTIR aggregation study of formamide, acetamide, N-methylformamide, and N-methylacetamide - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. HPLC analytical Method development: an overview \[pharmacores.com\]](#)
- [19. njlabs.com \[njlabs.com\]](#)
- [20. m.youtube.com \[m.youtube.com\]](#)
- [21. CN103553991A - Method for preparing methyl 4-amino-5-ethylsulfonyl-2-methoxybenzoate - Google Patents \[patents.google.com\]](#)
- [22. researchgate.net \[researchgate.net\]](#)
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